

RR6 Prognostic Model in Myelofibrosis: A Technical Support Guide

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Compound of Interest

Compound Name: RR6

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource on the limitations of the **RR6** prognostic model in myelofibrosis. The information is presented in a question-and-answer format to address specific issues that may be encountered during experimental and clinical research.

Frequently Asked Questions (FAQs)

Q1: We are using the **RR6** model to stratify patients in our ruxolitinib clinical trial. We've noticed that the model performs well in identifying high-risk patients, but its ability to differentiate between low and intermediate-risk groups seems limited. Is this a known issue?

A1: Yes, this is a documented limitation of the **RR6** model. While the model is effective in identifying patients with a poor prognosis (high-risk group), studies have shown that it has inferior performance in discriminating between low and intermediate-risk patients.^[1] In some validation cohorts, the difference in overall survival between the low-risk (LoR) and intermediate-risk (InR) groups was not statistically significant.^[1] For example, one study reported that while high-risk (HiR) patients had a significantly higher risk of death compared to both InR and LoR patients, the outcomes for the latter two groups were not significantly different.^[1] This suggests that researchers should exercise caution when using the **RR6** model

as the sole determinant for treatment decisions in patients who do not fall into the high-risk category.

Q2: Our research involves molecular profiling of myelofibrosis patients. Does the **RR6** model incorporate any molecular or genetic markers?

A2: The **RR6** model is a clinical prognostic tool and does not include molecular or genetic markers in its scoring system.^[1] This is a significant limitation, as the molecular landscape of myelofibrosis is known to be a strong determinant of prognosis and treatment response. The model relies solely on clinical variables assessed at baseline and during the first six months of ruxolitinib therapy.^{[2][3]}

Q3: We have identified patients with high molecular risk (HMR) mutations in our cohort. How does this impact the prognostic accuracy of the **RR6** model?

A3: The presence of high molecular risk (HMR) mutations, such as those in ASXL1, EZH2, SRSF2, and IDH1/2, as well as mutations in the RAS pathway (NRAS, KRAS, CBL), are independent predictors of reduced overall survival in myelofibrosis patients treated with ruxolitinib.^[1] Integrating these molecular signatures with the **RR6** score has been shown to significantly enhance its prognostic performance.^{[1][4]} Therefore, for a more accurate risk stratification, it is highly recommended to supplement the **RR6** clinical score with molecular data.

Troubleshooting Guides

Issue: Discrepancy between **RR6** Risk Stratification and Other Prognostic Models.

Guide:

- Understand the Differences in Models: Be aware that the **RR6** model is a dynamic model specifically designed for patients treated with ruxolitinib, assessing response at 6 months.^[5] Other models like the Dynamic International Prognostic Scoring System (DIPSS) and the Mutation-Enhanced International Prognostic Scoring System (MIPSS-70) are typically used at diagnosis or at any point during the disease course, and incorporate different variables.^{[5][6][7][8][9]}

- **Compare Variables:** The **RR6** model's superiority in its specific context is attributed to its inclusion of dynamic, treatment-dependent variables, which are not part of static, diagnosis-based models like DIPSS.[10]
- **Acknowledge Superior Performance in Specific Contexts:** Studies have shown that the **RR6** model has superior prognostic performance compared to the baseline DIPSS model in the context of ruxolitinib-treated patients.[1][10][11] This has been demonstrated through comparative analyses of C-index, Brier score, and time-dependent area under the curve (AUC).[10]
- **Consider the Clinical Scenario:** The choice of prognostic model should be guided by the specific clinical question and the available data. For predicting outcomes after 6 months of ruxolitinib, the **RR6** model is more appropriate. For prognosis at diagnosis, DIPSS or MIPSS-70 may be more suitable.

Data Presentation

Table 1: Predictor Variables and Hazard Ratios in the **RR6** Model

Predictor Variable	Hazard Ratio (HR)	95% Confidence Interval (CI)	p-value
Ruxolitinib dose <20 mg twice daily at baseline, 3, and 6 months	1.79	1.07 - 3.00	0.03
Palpable spleen length reduction from baseline $\leq$ 30% at 3 and 6 months	2.26	1.40 - 3.65	0.0009
Red blood cell (RBC) transfusion need at 3 and/or 6 months	1.66	0.95 - 2.88	0.07
RBC transfusion need at all time points (baseline, 3, and 6 months)	2.32	1.19 - 4.54	0.02

Source: Data from the RUXOREL-MF study.[\[2\]](#)[\[12\]](#)[\[13\]](#)

Table 2: Risk Stratification and Median Overall Survival (OS) in the **RR6** Model (Development Cohort)

Risk Category	Score	Median OS (months)	95% Confidence Interval (CI)
Low	0	Not Reached	-
Intermediate	1 - 2	61	43 - 80
High	≥ 2.5	33	21 - 50

Source: Data from the RUXOREL-MF study.[\[13\]](#)[\[14\]](#)

Table 3: Patient Characteristics in a Validation Cohort by **RR6** Risk Category

Characteristic	Low Risk (n=17)	Intermediate Risk (n=50)	High Risk (n=38)
Median Age (years)	65	68	70
Male Sex (%)	53	60	58
Primary Myelofibrosis (%)	65	58	63
JAK2 V617F positive (%)	71	68	71
CALR positive (%)	18	20	16
MPL positive (%)	6	4	5
Triple Negative (%)	6	8	8
DIPSS High Risk at baseline (%)	12	28	45

Source: Adapted from a validation study of the **RR6** model.[\[1\]](#)

Experimental Protocols

RUXOREL-MF Study: Data Collection and Patient Selection

The **RR6** model was developed using data from the RUXOREL-MF study, a real-world, ambispective, observational study.

- Inclusion Criteria:
 - Diagnosis of primary or secondary myelofibrosis.
 - Treatment with ruxolitinib.
 - Follow-up of at least 6 months after initiating ruxolitinib.
 - Platelet count $>50 \times 10^9/L$ at the start of treatment.

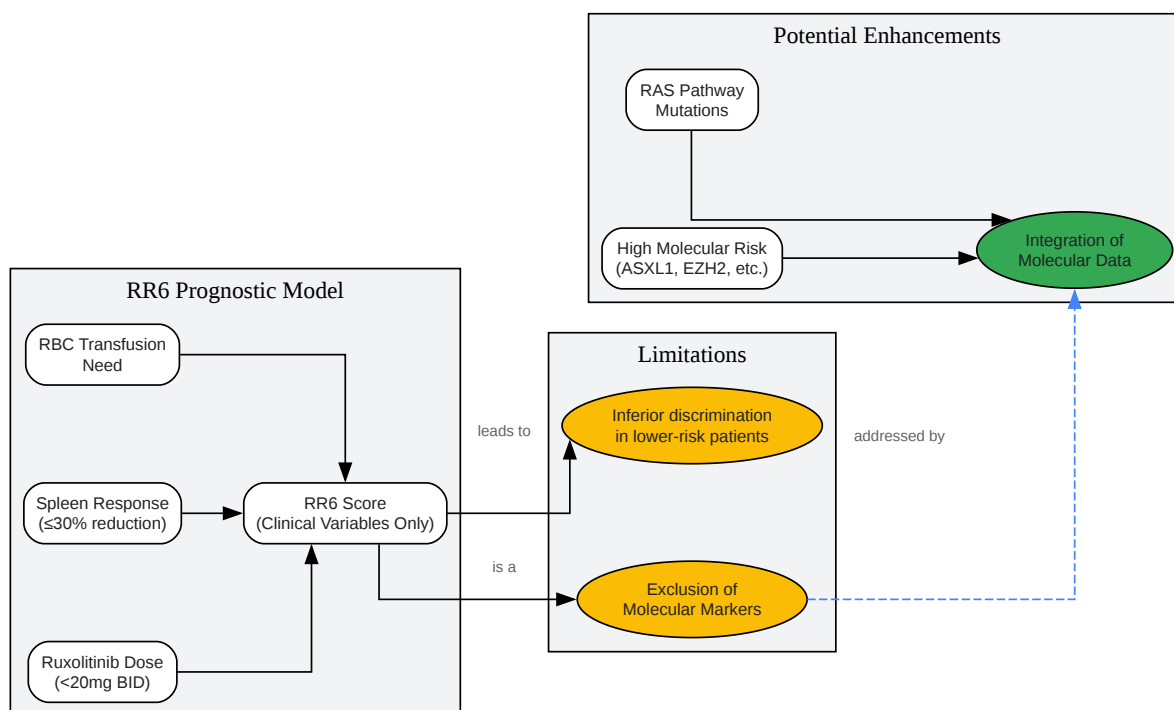
- Spleen enlargement of ≥ 5 cm below the left costal margin.
- IPSS intermediate-1 risk or higher.[15]
- Data Collection:
 - Clinical and laboratory data were collected at the time of myelofibrosis diagnosis, at the start of ruxolitinib treatment, and at 3, 6, 12, 18, 24, 36, and 48 months of follow-up.[15]
 - The primary variables for the **RR6** model (ruxolitinib dose, spleen length reduction, and RBC transfusion need) were recorded at baseline, 3 months, and 6 months.[2]

Molecular Analysis in Validation Studies

In studies validating the integration of molecular markers with the **RR6** model, the following methodologies were typically employed:

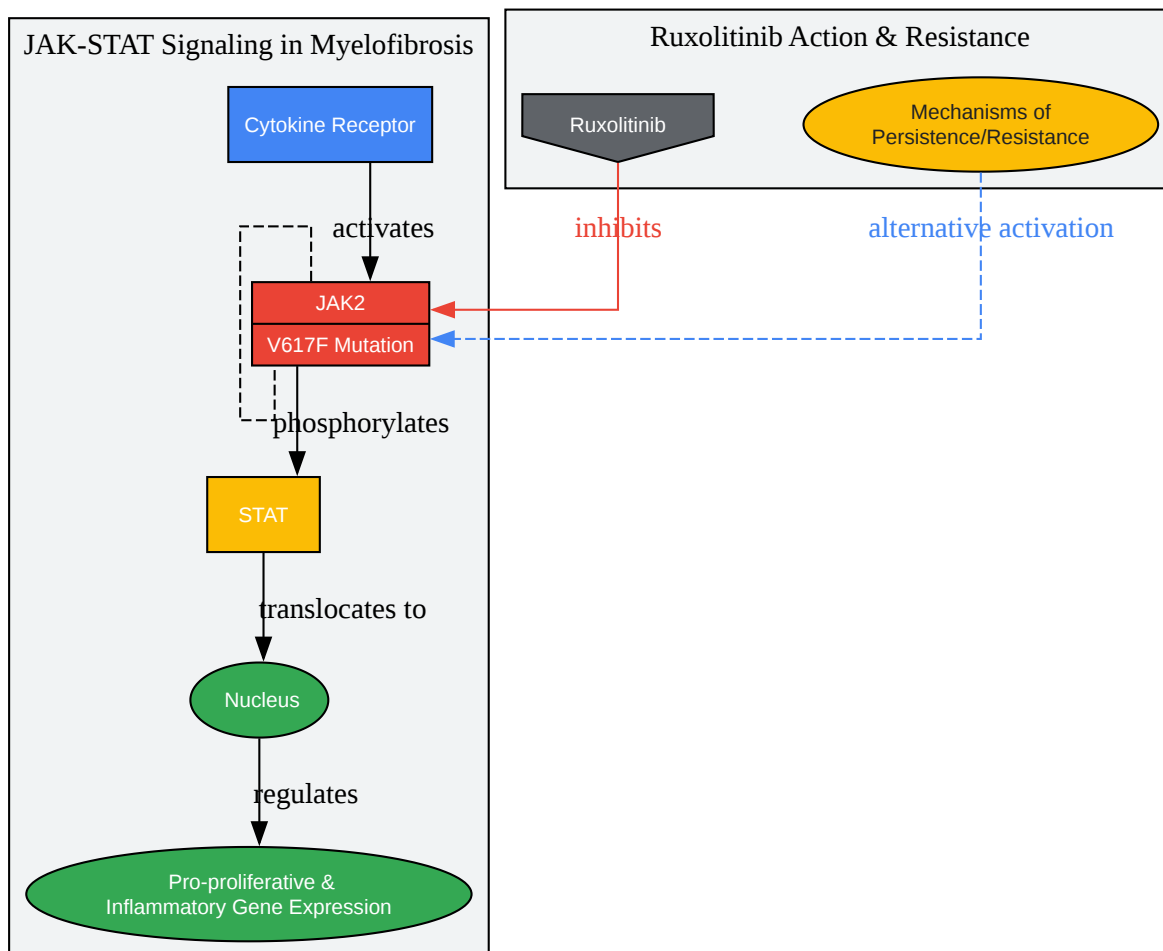
- Sample Collection: Bone marrow or peripheral blood samples were collected from patients.
- DNA Extraction: Genomic DNA was extracted from mononuclear cells.
- Next-Generation Sequencing (NGS): A targeted NGS panel was used to screen for mutations in genes frequently implicated in myeloproliferative neoplasms, including ASXL1, EZH2, IDH1, IDH2, SRSF2, U2AF1, NRAS, KRAS, and CBL.
- Data Analysis: Sequencing data was analyzed to identify pathogenic variants. High molecular risk (HMR) was defined by the presence of mutations in ASXL1, EZH2, IDH1, IDH2, SRSF2, or U2AF1.[4]

Mandatory Visualization



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Caption: Logical relationship of the **RR6** model's limitations and potential enhancements.



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Caption: Simplified JAK-STAT signaling pathway and the impact of ruxolitinib.

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